

Proper Disposal of AP39: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AP39

Cat. No.: B15611662

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For immediate reference, **AP39** and materials contaminated with it must be treated as hazardous chemical waste and disposed of through a licensed professional waste disposal service in accordance with all applicable local, state, and federal regulations. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **AP39**.

As a mitochondria-targeted hydrogen sulfide (H₂S) donor, **AP39** is a valuable tool in cellular research. However, its chemical nature, often supplied in a dichloromethane solution, necessitates strict adherence to proper disposal protocols to ensure personnel safety and environmental compliance. The primary hazard consideration for disposal is often the solvent in which **AP39** is dissolved.

Key Chemical and Physical Properties of AP39

A comprehensive understanding of **AP39**'s properties is fundamental to its safe handling and disposal.

Property	Value
Chemical Name	[10-oxo-10-[4-(3-thioxo-3H-1,2-dithiol-5-yl)phenoxy]decyl]triphenyl-phosphonium
CAS Number	1429173-58-7
Molecular Formula	C ₃₇ H ₃₈ O ₂ PS ₃
Molecular Weight	641.9 g/mol
Appearance	Supplied as a solution (e.g., in dichloromethane)
Solubility	Soluble in DMF (5 mg/ml), DMSO (20 mg/ml), and Ethanol (16 mg/ml). Sparingly soluble in aqueous buffers (e.g., PBS pH 7.2 at approx. 1 mg/ml). ^[1]
Storage	Store at -20°C. ^[1]

Experimental Protocol for Disposal

The following step-by-step procedure outlines the recommended disposal plan for **AP39**, particularly when supplied in a dichloromethane solution. This protocol is a general guideline and must be adapted to comply with your institution's specific hazardous waste management policies and local regulations.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.

2. Waste Segregation:

- All waste contaminated with **AP39**, including unused solutions, empty vials, pipette tips, and contaminated gloves, must be segregated from non-hazardous trash.
- Designate a specific, clearly labeled hazardous waste container for all **AP39** waste.

3. Containerization:

- **Liquid Waste:** Collect all liquid waste containing **AP39** in a designated, leak-proof, and chemically compatible container with a secure screw-top cap. The container must be appropriate for halogenated organic waste due to the dichloromethane solvent.
- **Solid Waste:** Place all contaminated solid waste, such as pipette tips, wipes, and gloves, into a separate, clearly labeled hazardous waste container.
- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**AP39** in Dichloromethane"), and the approximate concentration and volume.

4. Storage:

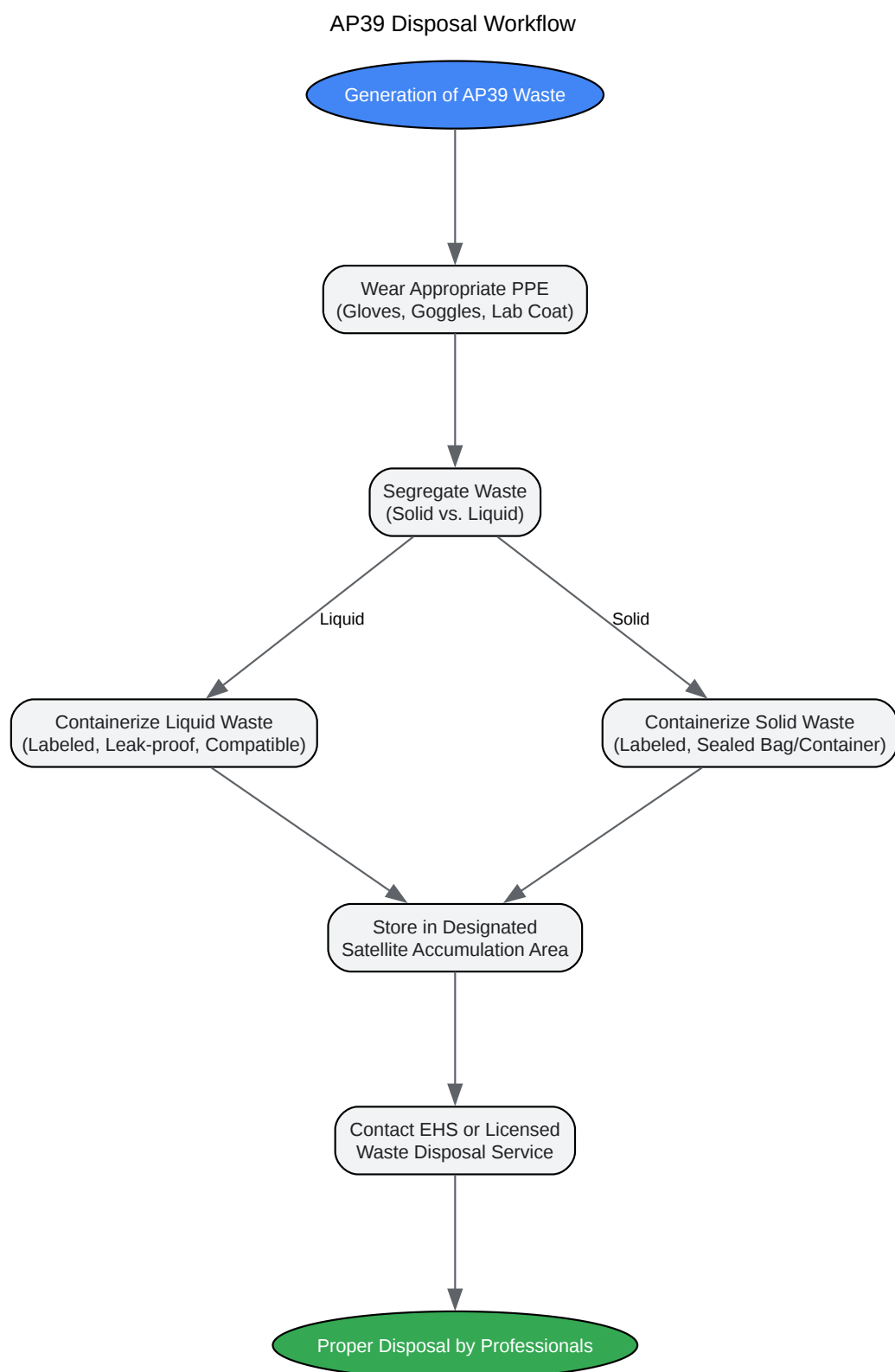
- Store sealed hazardous waste containers in a designated and secure satellite accumulation area that is well-ventilated and away from incompatible materials.

5. Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for the collection and disposal of the hazardous waste.
- Do not attempt to dispose of **AP39** waste down the drain or in regular trash.

Disposal Workflow and Logic

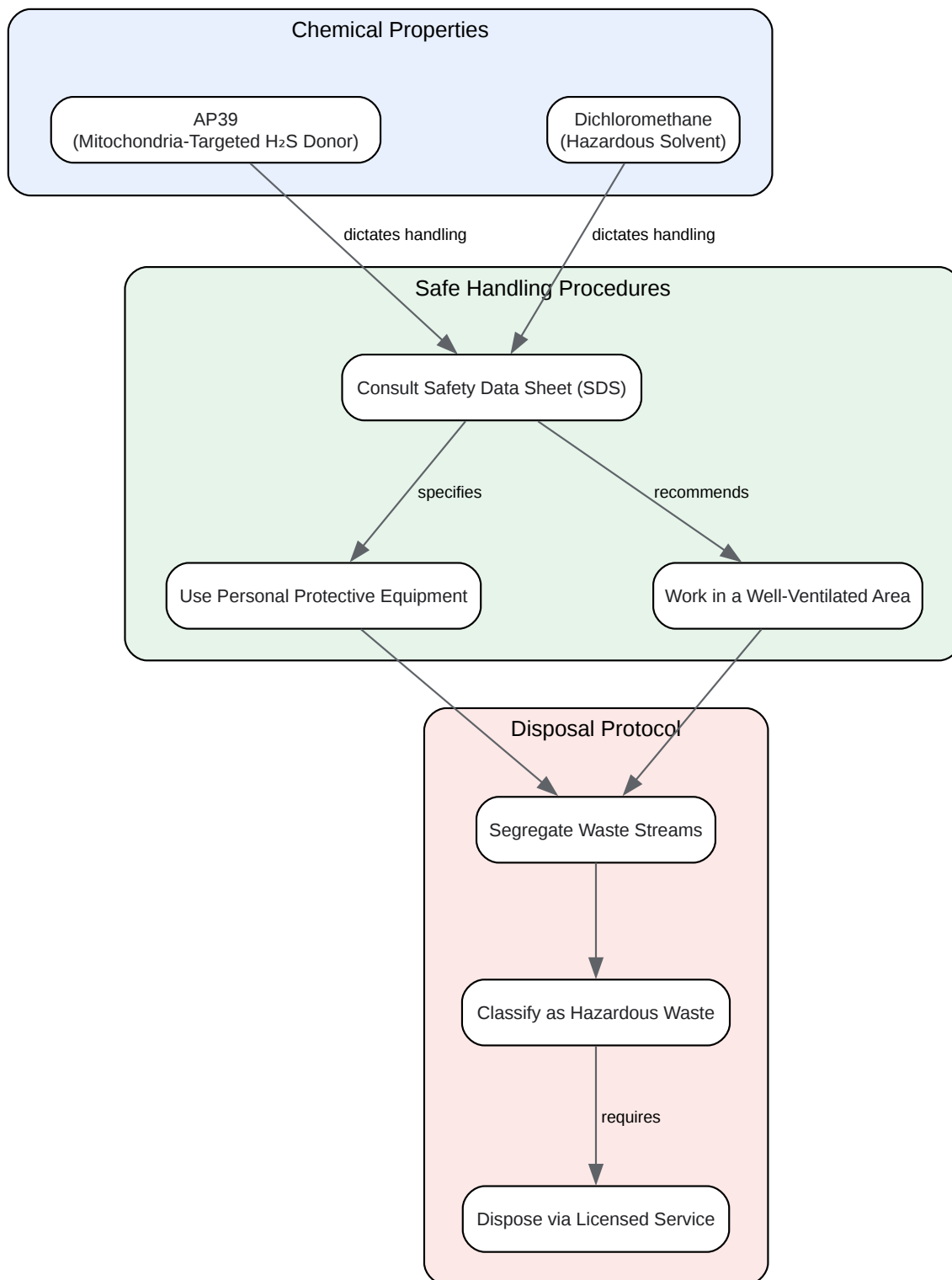
The following diagrams illustrate the decision-making process and workflow for the proper disposal of **AP39**.



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Caption: Workflow for the safe disposal of **AP39** waste.

Logical Relationships in AP39 Handling and Safety

[Click to download full resolution via product page](#)Caption: Logical relationships in **AP39** handling and safety.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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